

Essential Safety and Logistical Information for Handling EML 425

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Compound of Interest

Compound Name: EML 425

Cat. No.: B607300

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **EML 425**, a cell-permeable, reversible, and non-competitive inhibitor of p300/CBP histone acetyltransferases.^{[1][2][3][4]} The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key properties of **EML 425** is provided in the table below.

Property	Value
CAS Number	1675821-32-5
Molecular Formula	C27H24N2O4
Molecular Weight	440.49 g/mol ^[1]
Purity	≥98% (HPLC) ^{[1][2]}
Form	Solid/Powder ^[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **EML 425** to minimize exposure and ensure personal safety.[\[5\]](#)

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes and dust.
Hand Protection	Protective, impermeable gloves	Prevents skin contact.
Body Protection	Impervious clothing (e.g., lab coat)	Protects against contamination of personal clothing.
Respiratory Protection	Suitable respirator	Avoids inhalation of dust or aerosols. [5]

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **EML 425** and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation of dust and aerosols.[\[5\]](#)
- Prevent contact with eyes and skin.[\[5\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[5\]](#)
- Wash skin thoroughly after handling.[\[5\]](#)

Storage:

- Keep the container tightly sealed.[\[5\]](#)

- Store in a cool, well-ventilated area.[\[5\]](#)
- Protect from direct sunlight and sources of ignition.[\[5\]](#)
- Recommended storage temperatures: -20°C (powder) or -80°C (in solvent).[\[5\]](#)

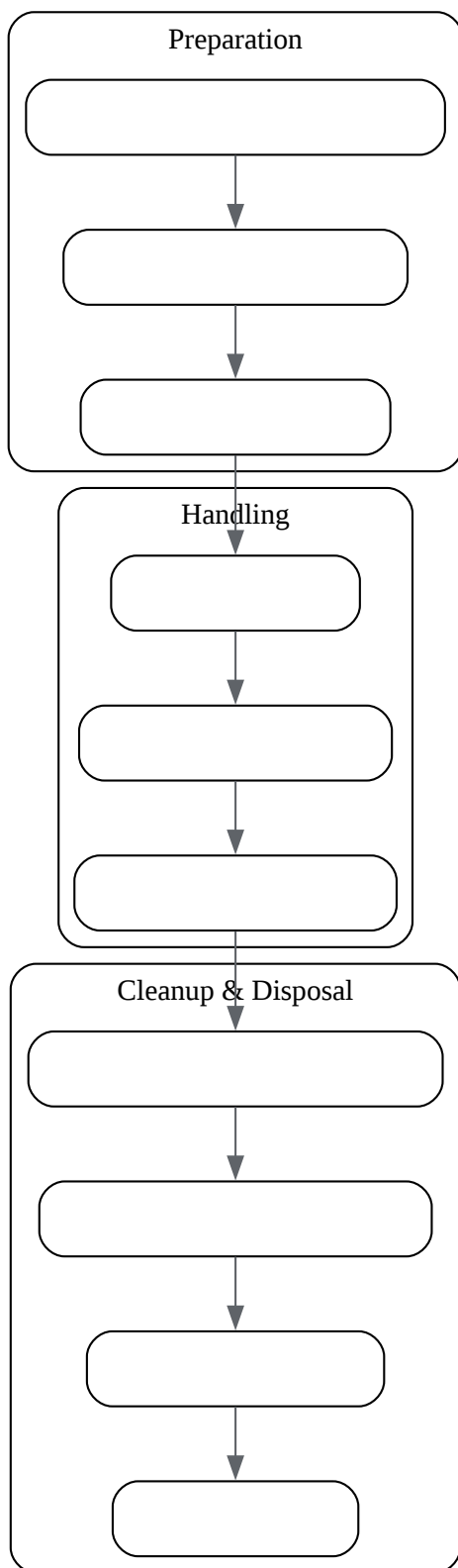
Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

Exposure Route	First Aid Measures
Eye Contact	Remove contact lenses if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Seek prompt medical attention. [5]
Skin Contact	Thoroughly rinse the affected skin with plenty of water. Remove contaminated clothing and shoes. Seek medical attention. [5]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. [5]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [5]

Operational Workflow for Handling EML 425

The following diagram outlines the standard procedure for safely handling **EML 425** in a laboratory setting.



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Caption: Standard operational workflow for handling **EML 425**.

Disposal Plan

Proper disposal of **EML 425** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- Collect waste **EML 425** and any contaminated materials (e.g., gloves, pipette tips) in a designated and clearly labeled hazardous waste container.
- Avoid mixing with other chemical waste streams unless compatibility is confirmed.

Disposal Procedure:

- Dispose of the contents and the container at an approved waste disposal plant.[5]
- Follow all local, state, and federal regulations for chemical waste disposal.
- Keep the product away from drains, water courses, and the soil.[5]

Spill Response

In the event of a spill, follow these steps to ensure safety and proper cleanup.



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Caption: Step-by-step spill response plan for **EML 425**.

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